

Technical Support Center: Overcoming Passivation in Gold Leaching with Ammonium Thiosulfate

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ammonium thiosulfate** leaching of gold. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Understanding Passivation

Q1: What is passivation in the context of gold leaching with **ammonium thiosulfate**?

A1: Passivation refers to the formation of a non-reactive layer on the gold surface that inhibits its dissolution. During **ammonium thiosulfate** leaching, by-products of the chemical reactions can adsorb onto the gold, effectively blocking the leaching agent (lixiviant) from reaching the metal surface and stopping the leaching process.^{[1][2]}

Q2: What are the primary causes of gold passivation in this system?

A2: The primary causes of passivation are the decomposition products of thiosulfate. These can include elemental sulfur, polythionates, and in the presence of copper, copper sulfide species.^{[1][3]} These species form a film on the gold surface, hindering further leaching.^[1] The

presence of certain sulfide minerals in the ore can also catalyze the decomposition of thiosulfate and contribute to passivation.

Q3: How can I visually identify if my gold sample is passivated?

A3: A visual indication of passivation is a darkening or change in color of the gold surface. This discoloration is often due to the formation of a thin film of sulfidic compounds.

Troubleshooting Poor Gold Extraction

Q4: My gold extraction has suddenly stopped or is extremely slow. What are the likely causes?

A4: This is a classic sign of passivation. The most likely causes are:

- **Incorrect Reagent Concentrations:** An imbalance in the concentrations of **ammonium thiosulfate**, ammonia, and copper can lead to the formation of passivating layers. High concentrations of thiosulfate and copper can sometimes be detrimental.
- **Thiosulfate Decomposition:** Thiosulfate is unstable and can decompose, especially in the presence of certain minerals or at elevated temperatures, leading to the formation of passivating species like elemental sulfur.
- **Low Ammonia Concentration:** Insufficient ammonia can fail to stabilize the copper(II) ions, leading to side reactions that consume thiosulfate and produce passivating agents.
- **pH Out of Optimal Range:** The pH of the leaching solution is critical. A pH between 9 and 10 is generally preferred to ensure ammonia is present in a form that can complex with copper.

Q5: How do I optimize the concentrations of thiosulfate, ammonia, and copper to prevent passivation?

A5: The optimal concentrations can vary depending on the specific ore being treated. However, some general guidelines are:

- **Ammonia to Thiosulfate Ratio:** Maintaining a suitable ratio of ammonia to thiosulfate is crucial. A common starting point is a molar ratio of ammonia to thiosulfate between 2:1 and 4:1.

- **Copper Concentration:** Copper ions act as a catalyst, but excessive concentrations can lead to increased thiosulfate consumption and passivation. A typical range for copper sulfate concentration is 0.05 M to 0.1 M.
- **Thiosulfate Concentration:** Higher thiosulfate concentrations do not always lead to better results and can even hinder gold dissolution. A concentration of around 0.5 M **ammonium thiosulfate** is often a good starting point.

Q6: Can additives be used to prevent passivation and improve gold extraction?

A6: Yes, certain additives can enhance gold recovery and reduce reagent consumption. For instance, ammonium dihydrogen phosphate (ADP) has been shown to increase gold extraction while reducing copper dissolution and thiosulfate consumption. Other chelating agents like diethylenetriamine (DETA) can help stabilize copper ions and prevent their unwanted precipitation.

Experimental Conditions

Q7: What is the optimal pH for **ammonium thiosulfate** gold leaching?

A7: The optimal pH is generally in the alkaline range, typically between 9 and 10. This pH range helps to maintain the stability of the copper-ammonia complex, which is essential for the leaching process.

Q8: What is the effect of temperature on the leaching process?

A8: Increasing the temperature can increase the rate of gold dissolution. However, excessively high temperatures can also accelerate the decomposition of thiosulfate, leading to passivation and increased reagent consumption. A temperature range of 40°C to 60°C is often a good compromise.

Q9: How does the solid-to-liquid ratio affect gold extraction?

A9: A lower pulp density (a higher liquid-to-solid ratio) generally leads to a higher gold leaching efficiency. For example, a solid-to-liquid ratio of 1:5 (or 20% solids) is a common starting point.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the impact of different parameters on gold extraction.

Table 1: Effect of Reagent Concentration on Gold Extraction

Ammonium Thiosulfate (M)	Ammonia (M)	Copper Sulfate (M)	Gold Extraction (%)	Leaching Time (h)	Reference
0.5	1.0	0.1	87	2	
0.5	0.05	0.1	<20	1	
0.5	-	0.05	>99	2	
0.1	1.0	-	Decreases with increasing thiosulfate	5	
0.5	1.0	0.001	Varies with ore type	5	

Table 2: Effect of pH and Temperature on Gold Extraction

pH	Temperature (°C)	Gold Extraction (%)	Leaching Time (h)	Reference
7.0	60	~65	4	
9.5	60	>99	4	
12	25	87	2	
-	40	Increases with temperature	-	
>11.4	30	Optimum condition	-	

Table 3: Effect of Additives on Gold Extraction and Thiosulfate Consumption

Additive (0.1 M)	Gold Extraction (%)	Thiosulfate Consumption (M)	Reference
None	88	0.37	
Ammonium	91	0.28	
Dihydrogen Phosphate (ADP)			

Experimental Protocols

Protocol 1: General Gold Leaching Experiment

This protocol provides a general procedure for a batch leaching experiment.

- Preparation of Leaching Solution:
 - Prepare a solution with the desired concentrations of **ammonium thiosulfate**, ammonia, and copper sulfate in distilled water. A typical starting solution could be 0.5 M $(\text{NH}_4)_2\text{S}_2\text{O}_3$, 1.0 M NH_3 , and 0.1 M CuSO_4 .
- Experimental Setup:
 - Use a glass reactor placed in a heating mantle to control the temperature.
 - Employ a mechanical stirrer to ensure the pulp is well-mixed (e.g., 350-400 rpm).
 - Insert a pH meter to monitor and adjust the pH of the solution.
- Leaching Process:
 - Once the leaching solution reaches the desired temperature (e.g., 25°C or 60°C), add the gold-bearing ore to achieve the desired solid-to-liquid ratio (e.g., 10% solids).
 - Start the mechanical stirrer.

- Maintain the pH at the desired level (e.g., 9.5 or 12) by adding a suitable pH modifier like NaOH.
- Take samples of the solution at regular time intervals (e.g., 1, 2, 4, 6 hours).
- Sample Analysis:
 - Filter the collected samples to separate the solution from the solids.
 - Analyze the concentration of gold in the solution using a suitable analytical technique such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- Data Calculation:
 - Calculate the gold extraction percentage based on the initial gold content of the ore and the amount of gold dissolved in the solution.

Protocol 2: Investigating the Effect of an Additive (e.g., ADP)

This protocol is designed to evaluate the impact of an additive on the leaching process.

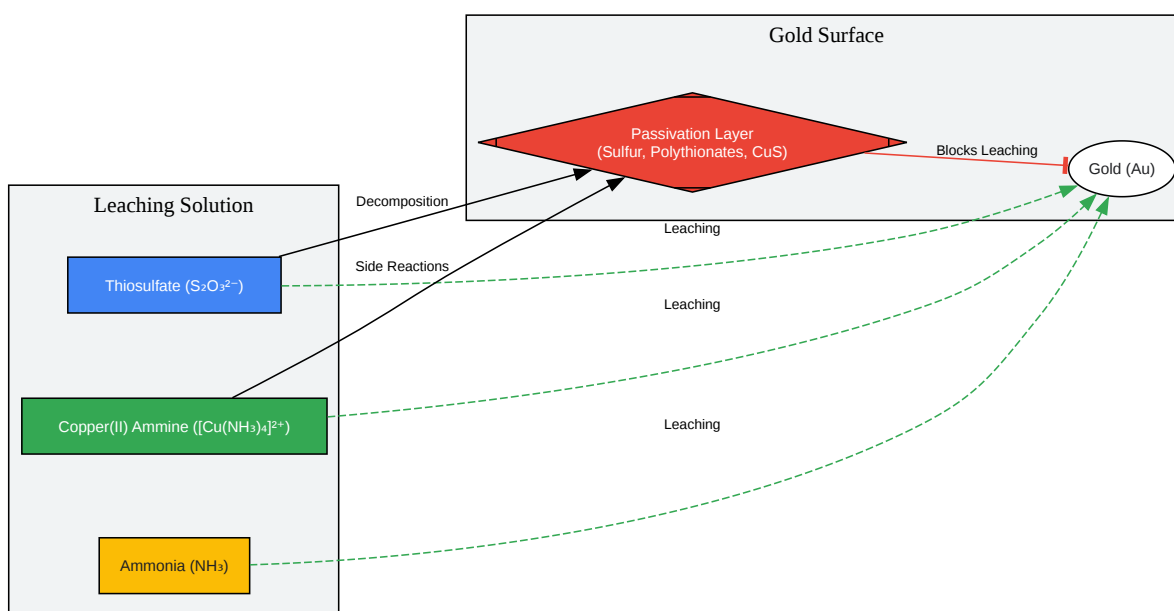
- Follow Protocol 1 for the preparation of the leaching solution and experimental setup.
- Parallel Experiments:
 - Run a control experiment without any additive.
 - Run a parallel experiment under the exact same conditions but with the addition of the desired concentration of the additive (e.g., 0.1 M ADP) to the leaching solution.
- Monitoring and Analysis:
 - In both experiments, collect solution samples at the same time intervals.
 - In addition to analyzing the gold concentration, also measure the concentration of thiosulfate in the solution at the beginning and end of the experiment to determine the

thiosulfate consumption. Ion chromatography is a suitable technique for this.

- Comparison:
 - Compare the gold extraction percentages and thiosulfate consumption between the control experiment and the experiment with the additive to determine its effectiveness.

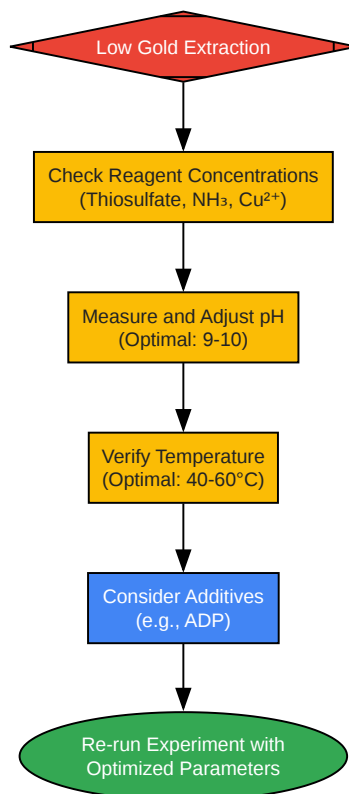
Visualizations

Below are diagrams illustrating key concepts in the gold leaching process.



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Caption: Mechanism of gold surface passivation.



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Caption: Troubleshooting workflow for low gold extraction.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Research Portal [researchportal.scu.edu.au]

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